

Isopropyl 3-aminocrotonate: A Technical Guide to its Physical and Olfactory Characteristics

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Compound of Interest

Compound Name: *Isopropyl 3-aminocrotonate*

Cat. No.: *B017612*

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Introduction

Isopropyl 3-aminocrotonate (CAS No. 14205-46-0) is a versatile intermediate compound with significant applications in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals. A thorough understanding of its physical and sensory properties is crucial for its safe handling, quality control, and effective use in various research and development settings. This technical guide provides an in-depth analysis of the physical appearance and odor of **Isopropyl 3-aminocrotonate**, supported by a summary of its key physical properties and standardized protocols for their determination.

Physical and Chemical Properties

Isopropyl 3-aminocrotonate is most commonly described as a liquid that ranges from colorless to a pale or light yellow hue.^{[1][2]} Its physical state is dependent on the ambient temperature, with a melting point in the range of 19-23°C.^{[1][3]} Therefore, at a standard room temperature, it will typically be in a liquid form.

The odor of **Isopropyl 3-aminocrotonate** is consistently characterized as faint.^[2] The scent profile is generally described as being either "amine-like" or "ester-like," which is consistent with its molecular structure containing both an amino group and an isopropyl ester group.^[2]

A comprehensive summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value
Physical State	Liquid [1]
Appearance	Colorless to pale yellow/light yellow liquid [1] [2]
Odor	Faint, amine-like or ester-like [2]
Melting Point	19-23 °C [1] [3]
Boiling Point	80 °C at 1 mmHg [1]
Density	Approximately 0.99 g/cm ³
Refractive Index	Approximately 1.49 [4]

Experimental Protocols

The determination of the physical appearance and odor of a chemical substance like **Isopropyl 3-aminocrotonate** should be conducted under controlled laboratory conditions using standardized procedures to ensure safety and reproducibility.

Determination of Physical Appearance

Objective: To visually inspect and describe the physical state (solid, liquid, gas) and appearance (color, clarity) of **Isopropyl 3-aminocrotonate** at a controlled temperature.

Materials:

- A clear, clean, and dry glass container (e.g., beaker, test tube, or vial)
- A sample of **Isopropyl 3-aminocrotonate**
- A calibrated thermometer
- A well-lit, neutral-colored background
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate gloves

Procedure:

- Ensure all PPE is worn correctly before handling the chemical.
- Place a representative sample of **Isopropyl 3-aminocrotonate** into the clean glass container. The amount should be sufficient for clear observation but minimized for safety.
- Record the ambient temperature of the laboratory.
- Visually observe the sample against the neutral-colored background.
- Record the physical state of the substance (e.g., liquid).
- Describe the color of the sample (e.g., colorless, pale yellow).
- Note the clarity of the sample (e.g., clear, hazy, opaque).
- Properly seal and store or dispose of the sample according to safety data sheet (SDS) guidelines.

Determination of Odor Profile

Objective: To characterize the odor of **Isopropyl 3-aminocrotonate** in a safe and systematic manner. This protocol is a general guideline and for more rigorous analysis, standardized sensory evaluation methods such as ASTM E679-19 "Standard Practice for Determination of Odor and Taste Thresholds by a Forced-Choice Ascending Concentration Series Method of Limits" should be consulted.

Materials:

- A sample of **Isopropyl 3-aminocrotonate** in a suitable container (e.g., a bottle with a screw cap)
- Odor-free blotter strips (optional)
- A fume hood or well-ventilated area
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate gloves

Procedure:

- Conduct the odor assessment in a fume hood or a well-ventilated area to minimize exposure.
- Open the container with the **Isopropyl 3-aminocrotonate** sample.
- Do not directly inhale from the container. Instead, use your hand to gently waft the vapors from the opening of the container towards your nose. This technique is known as "wafting."
- Take short, shallow sniffs to avoid overwhelming your olfactory senses.
- Characterize the perceived odor using descriptive terms (e.g., amine-like, ester-like, faint, strong).
- If using blotter strips, dip a fresh strip into the liquid sample, remove it, and allow the solvent to evaporate for a few seconds before smelling the strip at a safe distance.
- Record the odor description immediately.
- Securely close the sample container and clean any spills according to the SDS.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the determination of the physical and olfactory properties of a chemical substance like **Isopropyl 3-aminocrotonate**.



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- To cite this document: BenchChem. [Isopropyl 3-aminocrotonate: A Technical Guide to its Physical and Olfactory Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017612#physical-appearance-and-odor-of-isopropyl-3-aminocrotonate]

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